

What are the physical and chemical properties of Bromotrimethylsilane?

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Compound of Interest

Compound Name: Bromotrimethylsilane

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An In-depth Technical Guide to **Bromotrimethylsilane**: Physical and Chemical Properties for Researchers and Drug Development Professionals

Introduction

Bromotrimethylsilane ((CH₃)₃SiBr), also known as trimethylsilyl bromide (TMSBr), is a versatile organosilicon compound widely utilized in organic synthesis.^{[1][2][3]} Its utility stems from its role as a powerful silylating agent and its ability to selectively protect and deprotect functional groups, making it an invaluable reagent in the synthesis of pharmaceutical intermediates and other complex organic molecules.^{[4][5][6]} This technical guide provides a comprehensive overview of the physical and chemical properties of **Bromotrimethylsilane**, along with experimental methodologies and key applications relevant to researchers, scientists, and professionals in drug development.

Physical Properties

Bromotrimethylsilane is a clear, colorless to yellow liquid with a characteristic mild odor.^{[1][2]} ^[4] It is a flammable and moisture-sensitive compound that requires careful handling and storage.^{[1][4][5][7][8]} The key physical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₉ BrSi	[1][3][8]
Molecular Weight	153.09 g/mol	[1][3][8]
Appearance	Clear colorless to yellow liquid	[1][4]
Boiling Point	79 °C (at 760 mmHg)	[1][4][5][8]
Melting Point	-43 °C	[1][8]
Density	1.160 g/mL at 25 °C	[1][5][8]
Refractive Index (n ²⁰ /D)	1.424	[1][4][5]
Flash Point	-1 °C to 32 °C	[4][8]
Vapor Density	5.3	[8]
Vapor Pressure	100 mmHg at 25°C	[1]

Chemical Properties and Reactivity

Bromotrimethylsilane is a highly reactive compound, primarily due to the polarized silicon-bromine bond.[9] This polarization makes the silicon atom susceptible to nucleophilic attack. It is a versatile reagent in organic synthesis, known for its mild and selective reactivity.[1][4][5]

Stability and Storage: **Bromotrimethylsilane** is stable under anhydrous conditions but reacts violently with water and is moisture sensitive.[1][4][5][8] It is incompatible with strong acids, strong oxidizing agents, and bases.[4][5][8] Proper storage involves keeping it in a tightly closed container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible substances, often under an inert atmosphere.[7][8][10]

Key Chemical Reactions:

- Silylation:** It is a powerful silylating agent, used for the protection of functional groups like alcohols and amines.[2][4][5]
- Cleavage Reactions:** It is a mild and selective reagent for the cleavage of lactones, epoxides, acetals, phosphonate esters, and certain ethers.[4][5]

- Formation of Silyl Enol Ethers: It is an effective reagent for the formation of silyl enol ethers. [\[4\]](#)[\[5\]](#)
- Bromination: It can also function as a brominating agent. [\[2\]](#)[\[4\]](#)[\[5\]](#)
- Reaction with Amines: Amines react with **Bromotrimethylsilane** to form isolable adducts, which can then react with ketones to form enamines under mild conditions. [\[4\]](#)[\[5\]](#)
- Catalysis: In conjunction with other compounds, it can catalyze reactions such as the direct allylation of alcohols. [\[4\]](#)[\[5\]](#)

Experimental Protocols

Purification of Bromotrimethylsilane

Objective: To obtain high-purity **Bromotrimethylsilane** for use in sensitive chemical reactions.

Methodology: Fractional distillation is the recommended method for the purification of **Bromotrimethylsilane**. [\[4\]](#)[\[5\]](#)

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a thermometer
- Condenser
- Receiving flask
- Heating mantle
- Inert gas source (e.g., nitrogen or argon)
- Drying tube

Procedure:

- Assemble the distillation apparatus in a fume hood. Ensure all glassware is dry.
- Charge the round-bottom flask with the impure **Bromotrimethylsilane**.
- Flush the system with an inert gas.
- Begin heating the flask gently with the heating mantle.
- Carefully monitor the temperature at the distillation head. Collect the fraction that distills at the boiling point of **Bromotrimethylsilane** (79 °C).
- The purified product should be collected in a dry receiving flask, sealed under an inert atmosphere, and stored in the dark.^{[4][5]}

Determination of Physical Properties

Standard laboratory techniques are employed to determine the physical properties of organosilicon compounds like **Bromotrimethylsilane**.

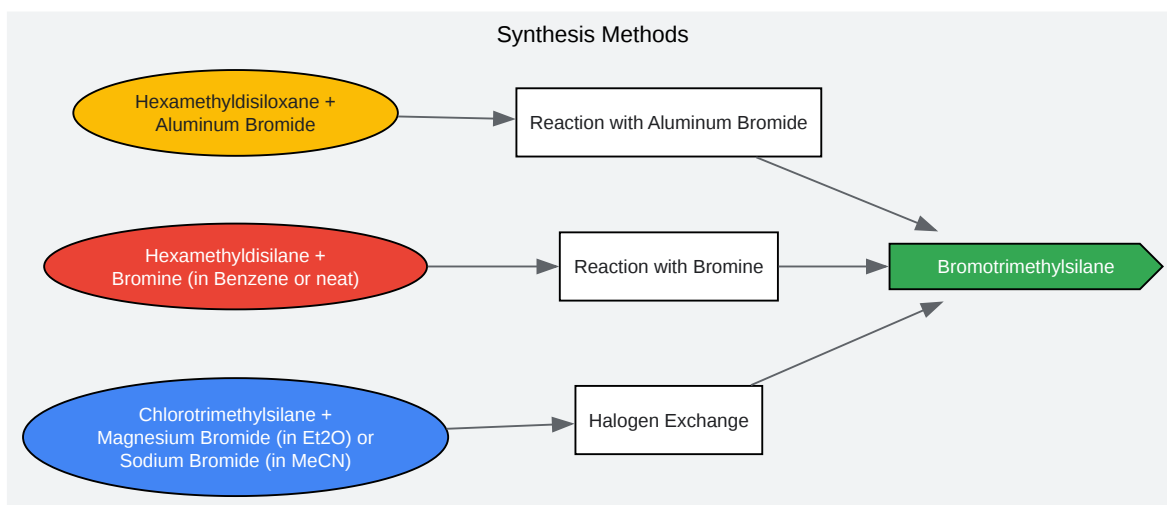
- **Boiling Point:** Determined by distillation or using a micro-boiling point apparatus. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded.
- **Melting Point:** For compounds that are solid at room temperature, a melting point apparatus is used. For low-melting compounds like **Bromotrimethylsilane**, a cryostat can be employed.
- **Density:** Measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined.
- **Refractive Index:** Measured using a refractometer, which determines the extent to which light is bent when it passes through the liquid.

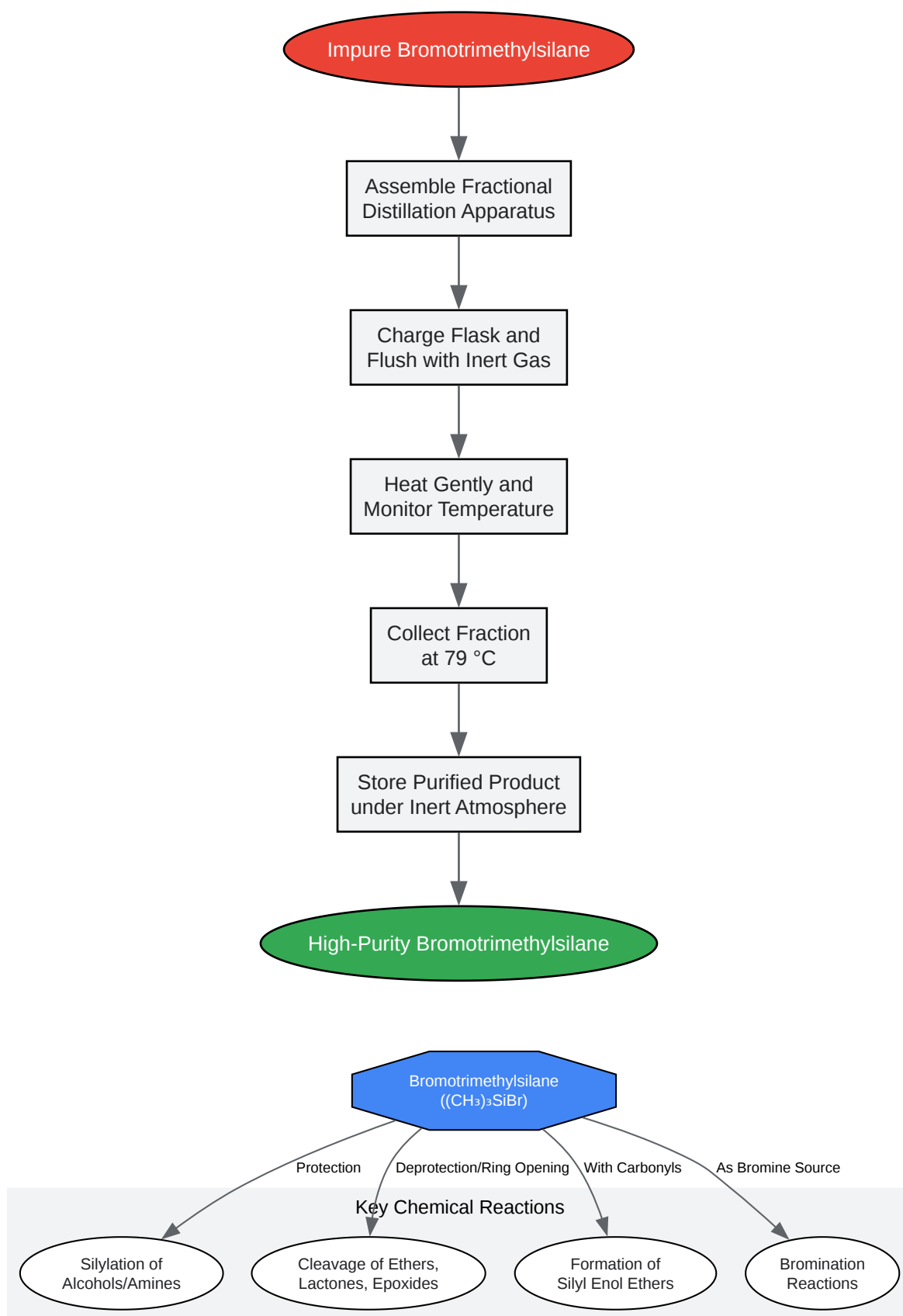
Characterization Techniques

The structure and purity of **Bromotrimethylsilane** and its reaction products are typically confirmed using a variety of spectroscopic methods common in organosilicon chemistry.^{[11][12]}

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H , ^{13}C , ^{29}Si): Provides detailed information about the molecular structure. ^{29}Si NMR is particularly useful for characterizing organosilicon compounds.[\[11\]](#)
- Mass Spectrometry (MS): Determines the molecular weight and can provide information about the structure from fragmentation patterns.[\[11\]](#)
- Infrared (IR) Spectroscopy: Identifies the presence of specific functional groups.
- Gas Chromatography (GC): Used to determine the purity of the volatile compound.

Visualizations





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